

Unveiling Chandrananimycin B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Chandrananimycin B*

Cat. No.: *B15159670*

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This technical guide provides a comprehensive overview of **Chandrananimycin B**, a phenoxazine antibiotic with potential anticancer properties. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for its chemical identity, and will be expanded to include biological activities and experimental protocols.

Core Chemical Identifiers

Chandrananimycin B, a secondary metabolite isolated from the marine actinomycete *Actinomadura* sp. isolate M048, possesses a unique chemical structure that underpins its biological activity.^{[1][2]} The definitive chemical identifiers are crucial for accurate documentation and research. While a dedicated PubChem entry for **Chandrananimycin B** is not currently available, its chemical identity has been established through spectroscopic analysis as detailed in the primary literature.

A CAS number has been assigned to **Chandrananimycin B**, facilitating its precise identification in chemical databases and literature.^{[3][4]} Based on the elucidated structure, other key chemical identifiers have been determined.

Chemical Identifier	Value	Source
CAS Number	664355-13-9	[3][4]
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₄	[2]
SMILES	<chem>O=C1C=C2OC3=C(N=C2C=C1NC(CO)=O)C=CC=C3</chem>	[4]
InChI	InChI=1S/C14H10N2O4/c17-6-15-12-8-5-11(16-13(12)18)20-10-4-2-1-3-9(10)7-8	Derived from SMILES
InChIKey	Not Publicly Available	

Caption: Table of core chemical identifiers for **Chandrananimycin B**.

Experimental Protocols

Detailed experimental protocols are fundamental for the replication and advancement of scientific findings. The following outlines the key methodologies employed in the study of **Chandrananimycin B**.

Isolation and Purification of Chandrananimycin B

The isolation of **Chandrananimycin B** from the culture broth of *Actinomadura* sp. M048 involves a multi-step process to separate it from other metabolites, including its congeners Chandrananimycin A and C.[1][2]

Caption: Workflow for the isolation and purification of **Chandrananimycin B**.

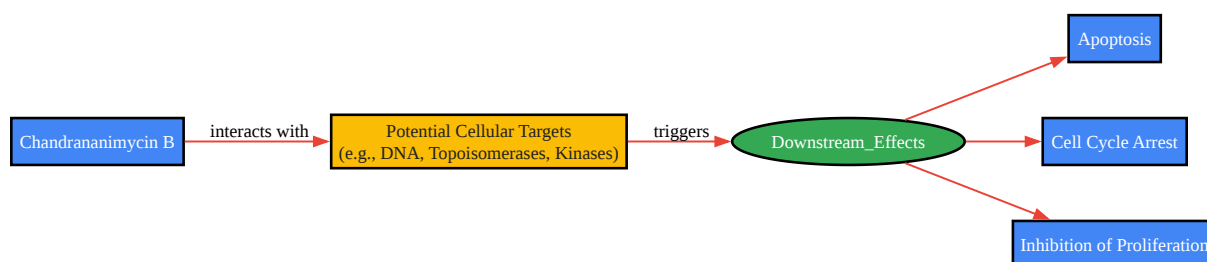
Structure Elucidation

The determination of the chemical structure of **Chandrananimycin B** was achieved through a combination of spectroscopic techniques.[1][2] These methods provide detailed information about the molecular weight, elemental composition, and the connectivity of atoms within the molecule.

- Mass Spectrometry (MS): High-resolution mass spectrometry was utilized to determine the exact molecular weight and elemental formula of the compound.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, and HMBC) NMR experiments were conducted to establish the carbon-hydrogen framework and the precise arrangement of functional groups.[1]

Signaling Pathways and Logical Relationships

While specific signaling pathways directly modulated by **Chandrananimycin B** are a subject of ongoing research, its structural class, the phenoxazinones, are known to interact with various biological targets. The general mechanism of action for many anticancer agents involves the induction of apoptosis and inhibition of cell proliferation.



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Caption: Postulated mechanism of action for **Chandrananimycin B**.

Further investigations are warranted to elucidate the specific molecular targets and signaling cascades affected by **Chandrananimycin B** to fully understand its therapeutic potential. This guide serves as a foundational resource to aid in these future research endeavors.

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Phone: (601) 213-4426

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